

UK-1745: Application Notes and Protocols for Animal Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UK-1745
CAS No.: 170684-14-7
Cat. No.: B1682692

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For Researchers, Scientists, and Drug Development Professionals

Introduction

UK-1745, chemically identified as (2RS,3SR)-2-aminomethyl-2,3,7,8-tetrahydro-2,3,5,8,8-pentamethyl-6H-furo-[2,3-e]indol-7-one hydrochloride, is a novel investigational cardiotonic agent. This small molecule has demonstrated a unique pharmacological profile, exhibiting both positive inotropic (contractility-enhancing) and vasodilatory properties, alongside antiarrhythmic activity. Developed initially by Kowa Co., Ltd., **UK-1745** is currently in the preclinical stage of development for cardiovascular diseases. Its multifaceted mechanism of action, which includes β -adrenoceptor antagonism and weak phosphodiesterase (PDE) inhibition, makes it a compound of interest for the potential treatment of conditions such as congestive heart failure.

These application notes provide a summary of the available data on **UK-1745** and generalized protocols for its use in animal models based on published preclinical studies.

Mechanism of Action

UK-1745 exerts its cardiovascular effects through a combination of mechanisms:

- **Positive Inotropic Effect:** It produces a concentration-dependent positive inotropic effect, primarily through a cyclic AMP (cAMP)-dependent pathway.
- **β-Adrenoceptor Blockade:** The compound also acts as a β-adrenoceptor antagonist.
- **Weak Phosphodiesterase (PDE) Inhibition:** **UK-1745** exhibits weak inhibitory action on phosphodiesterase.
- **Ion Channel Modulation:** At higher concentrations, it can directly inhibit Na⁺, Ca²⁺, and K⁺ channels.

This unique combination of actions suggests that **UK-1745** may enhance cardiac contractility without causing excessive increases in heart rate or myocardial oxygen consumption, which can be detrimental side effects of other cardiotonic agents.

Data Presentation

In Vitro Efficacy of UK-1745

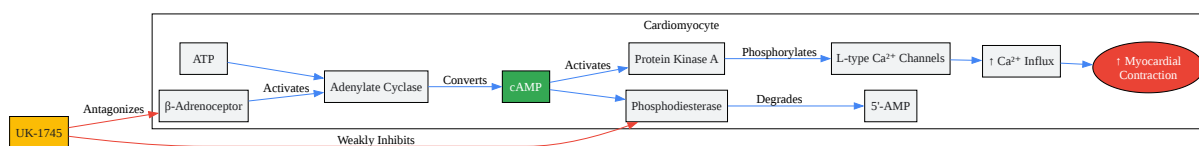
Parameter	Species	Tissue	Value	Reference
Positive Inotropic Effect (EC50)	Canine	Right Ventricular Trabeculae	3.3 x 10 ⁻⁶ M	
Max Positive Inotropic Effect	Canine	Right Ventricular Trabeculae	~15% of max isoproterenol response (at 3x10 ⁻⁵ M)	
β-Adrenoceptor Blockade (pA2)	Canine	Right Ventricular Trabeculae	5.70 (against isoproterenol)	

In Vivo Antiarrhythmic Activity of UK-1745

Animal Model	Endpoint	Route of Administration	Observation	Reference
Mice	Chloroform-induced ventricular fibrillation	Oral	Protective effect observed	

Signaling Pathway

The proposed primary signaling pathway for the positive inotropic effect of **UK-1745** involves the modulation of intracellular cyclic AMP levels.



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Proposed signaling pathway of **UK-1745** in cardiomyocytes.

Experimental Protocols

The following are generalized protocols based on methodologies described in the available literature. Researchers should adapt these protocols to their specific experimental design and institutional guidelines.

Protocol 1: Assessment of Inotropic Effects in Isolated Cardiac Tissue

Objective: To evaluate the direct effects of **UK-1745** on myocardial contractility.

Animal Model: Canine (e.g., Beagle) or Guinea Pig.

Materials:

- **UK-1745** hydrochloride
- Krebs-Henseleit solution (or similar physiological salt solution)
- Isoproterenol (as a positive control)
- Carbachol (as a muscarinic agonist)
- Isolated organ bath system with force transducer
- Aequorin (for Ca²⁺ transient measurement, if applicable)
- Standard dissection tools
- Carbogen gas (95% O₂, 5% CO₂)

Procedure:

- Tissue Preparation:
 - Humanely euthanize the animal according to approved institutional protocols.
 - Rapidly excise the heart and place it in cold, oxygenated Krebs-Henseleit solution.
 - Dissect right ventricular trabeculae or papillary muscles of appropriate size.
 - Mount the muscle strip in the organ bath containing oxygenated Krebs-Henseleit solution maintained at 37°C.
- Equilibration:
 - Allow the tissue to equilibrate for at least 60 minutes under a resting tension, with electrical stimulation at a fixed frequency (e.g., 1 Hz).
- Drug Administration:

- Establish a baseline contractile force.
- Add **UK-1745** to the organ bath in a cumulative concentration-dependent manner (e.g., from 10^{-8} M to 10^{-4} M).
- Record the changes in isometric tension at each concentration.
- Control Experiments:
 - To assess β -blocking activity, generate a concentration-response curve for isoproterenol in the presence and absence of a fixed concentration of **UK-1745**.
 - To investigate the involvement of muscarinic pathways, assess the effect of carbachol on the **UK-1745**-induced inotropic response.
- Data Analysis:
 - Measure the change in developed force from baseline.
 - Calculate the EC50 for the positive inotropic effect of **UK-1745**.
 - If applicable, calculate the pA2 value to quantify β -adrenoceptor antagonism.

Workflow for in vitro assessment of **UK-1745**.

Protocol 2: Evaluation of Antiarrhythmic Effects in a Mouse Model

Objective: To assess the protective effect of **UK-1745** against chemically-induced ventricular fibrillation.

Animal Model: Mice (e.g., ICR strain).

Materials:

- **UK-1745** hydrochloride
- Vehicle (e.g., distilled water or saline)

- Chloroform
- Oral gavage needles
- Inhalation chamber
- ECG monitoring system

Procedure:

- Animal Acclimation:
 - Acclimate mice to the laboratory conditions for at least one week prior to the experiment.
- Drug Administration:
 - Administer **UK-1745** or vehicle orally to different groups of mice at a predetermined time before chloroform challenge.
- Induction of Arrhythmia:
 - Place the mouse in an inhalation chamber.
 - Introduce a controlled concentration of chloroform vapor into the chamber.
- Monitoring:
 - Continuously monitor the electrocardiogram (ECG) for the onset of ventricular fibrillation.
 - Record the time to onset of arrhythmia and the incidence of fibrillation in each group.
- Data Analysis:
 - Compare the incidence and latency of ventricular fibrillation between the **UK-1745**-treated and vehicle-treated groups.
 - Use appropriate statistical tests (e.g., Fisher's exact test for incidence, t-test or ANOVA for latency) to determine significance.

Conclusion

UK-1745 is a preclinical cardiotonic agent with a unique pharmacological profile that suggests potential therapeutic benefits for cardiovascular diseases like congestive heart failure. The provided data and generalized protocols offer a starting point for researchers investigating the effects of **UK-1745** in animal models. It is crucial to adapt these protocols to specific research questions and to adhere to all institutional and ethical guidelines for animal research. Further studies are warranted to fully elucidate the therapeutic potential and safety profile of this compound.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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